

Application Note & Protocol: Atomic Layer Deposition of Indium Oxide with $\text{In}(\text{hfac})_3$

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Compound of Interest

Compound Name: *Indium hexafluoropentanedionate*

Cat. No.: *B1518480*

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Introduction: The Promise and Challenge of Indium Oxide ALD

Indium oxide (In_2O_3) is a wide-bandgap semiconductor that is a cornerstone material for transparent conducting oxides (TCOs).^{[1][2]} Its high electrical conductivity and optical transparency in the visible spectrum make it indispensable in a myriad of optoelectronic devices, including flat-panel displays, solar cells, and touch screens.^{[1][2]} Atomic Layer Deposition (ALD) offers a compelling route for the fabrication of In_2O_3 thin films due to its ability to produce highly conformal, uniform films with precise thickness control at the atomic level.^[3]

The choice of precursor is paramount in developing a successful ALD process. While various indium precursors have been explored, β -diketonates such as Indium(III) hexafluoroacetylacetonate ($\text{In}(\text{hfac})_3$) present an interesting, albeit challenging, option. The fluorinated ligands in $\text{In}(\text{hfac})_3$ can enhance its volatility compared to non-fluorinated counterparts, a desirable characteristic for an ALD precursor. However, the thermal stability and reactivity of β -diketonate precursors require careful consideration to establish a stable ALD window.^{[4][5]} This application note provides a comprehensive guide for researchers on the ALD of In_2O_3 using $\text{In}(\text{hfac})_3$, with a focus on the underlying scientific principles, a detailed experimental protocol, and a discussion of the potential challenges and their mitigation.

The $\text{In}(\text{hfac})_3$ Precursor: Properties and Considerations

$\text{In}(\text{hfac})_3$ is a solid organometallic compound with the chemical formula $\text{In}(\text{C}_5\text{HF}_6\text{O}_2)_3$. Its volatility is a key advantage, though it requires elevated temperatures for sufficient vapor pressure for ALD applications. The thermal properties of $\text{In}(\text{hfac})_3$ are critical to defining the ALD process window.

Key Properties of $\text{In}(\text{hfac})_3$:

- **Volatility:** Sufficient vapor pressure for ALD is typically achieved at temperatures in the range of 140-180°C.
- **Thermal Stability:** While relatively stable, $\text{In}(\text{hfac})_3$ can be prone to decomposition at higher temperatures, which can lead to a loss of self-limiting growth and the introduction of impurities into the film.
- **Reactivity:** The reactivity of $\text{In}(\text{hfac})_3$ with common oxygen sources like water can be sluggish. Therefore, a more potent oxidant such as ozone (O_3) is generally required to facilitate the ligand exchange reactions necessary for ALD.^{[4][5]}

The ALD Process for In_2O_3 using $\text{In}(\text{hfac})_3$ and Ozone

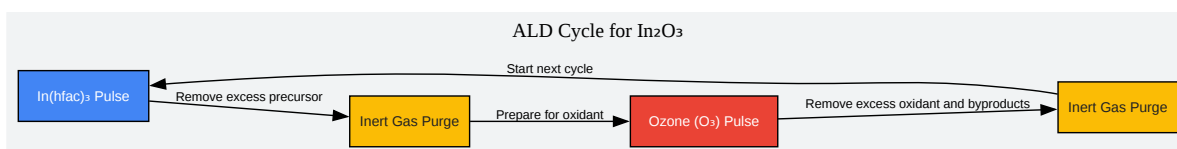
The ALD of In_2O_3 from $\text{In}(\text{hfac})_3$ and ozone is a cyclical process, with each cycle ideally depositing a sub-monolayer of indium oxide. A typical ALD cycle consists of four distinct steps:

- **$\text{In}(\text{hfac})_3$ Pulse:** A pulse of vaporized $\text{In}(\text{hfac})_3$ is introduced into the reactor. The precursor molecules adsorb and react with the hydroxylated substrate surface.
- **Purge 1:** An inert gas, such as nitrogen or argon, is flowed through the reactor to remove any unreacted $\text{In}(\text{hfac})_3$ and volatile byproducts.
- **Ozone Pulse:** A pulse of ozone is introduced to react with the adsorbed indium precursor, forming indium oxide and volatile byproducts.

- Purge 2: The inert gas is used again to purge the reactor of any unreacted ozone and byproducts.

This cycle is repeated until the desired film thickness is achieved.

Visualizing the ALD Cycle



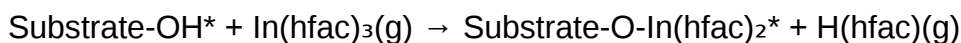
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Caption: A schematic of the four-step ALD cycle for the deposition of In_2O_3 using $\text{In}(\text{hfac})_3$ and ozone.

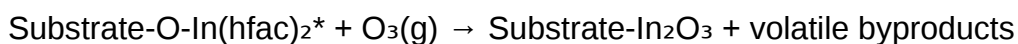
Proposed Reaction Mechanism

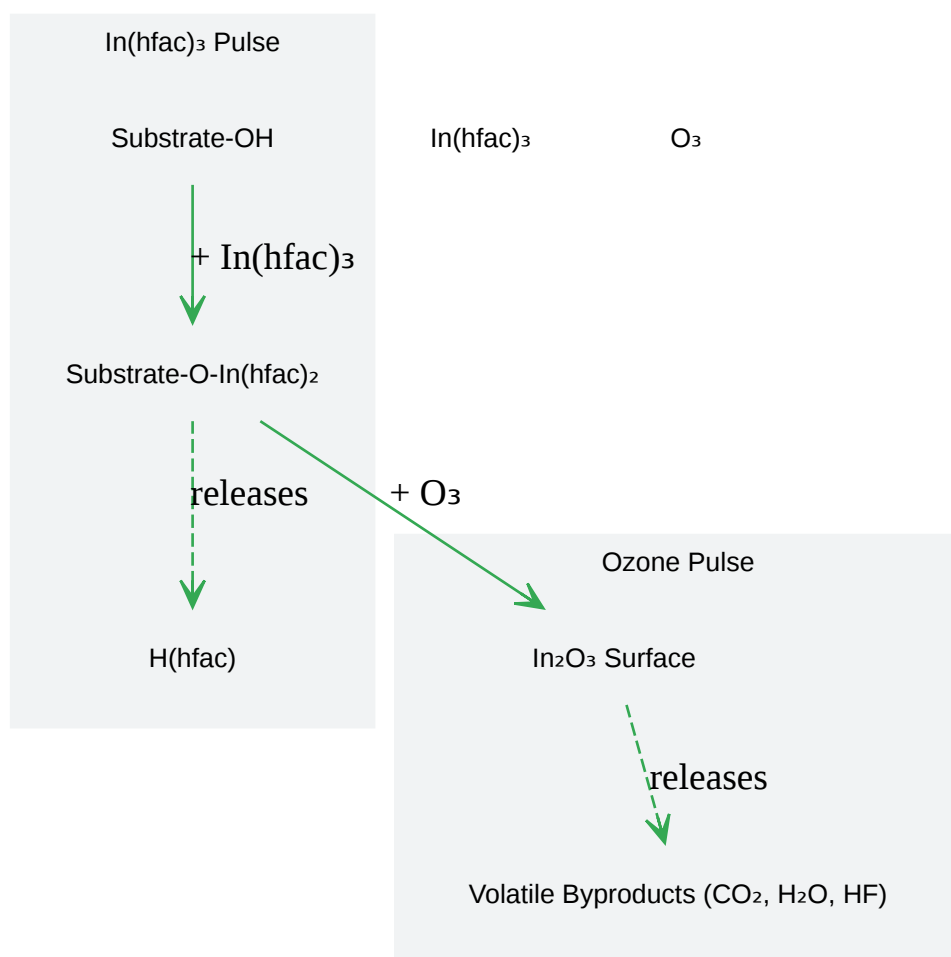
The surface chemistry of the ALD process is complex. A simplified, proposed reaction mechanism is as follows:

Step 1: $\text{In}(\text{hfac})_3$ Pulse The $\text{In}(\text{hfac})_3$ precursor reacts with surface hydroxyl ($-\text{OH}$) groups:



Step 3: Ozone Pulse Ozone reacts with the adsorbed precursor, leading to the formation of In-O-In bonds and the removal of the remaining hfac ligands as volatile byproducts like CO_2 , H_2O , and HF.





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Caption: A simplified representation of the surface reactions during the ALD of In_2O_3 with $\text{In}(\text{hfac})_3$ and ozone.

Experimental Protocol

This protocol provides a starting point for the ALD of In_2O_3 using $\text{In}(\text{hfac})_3$. Optimization will be necessary for specific ALD reactors and substrates.

Substrate Preparation

- Clean substrates (e.g., silicon wafers, glass) using a standard cleaning procedure (e.g., RCA clean for Si).

- Ensure the substrate surface is hydrophilic to provide sufficient -OH groups for the initial precursor reaction. A brief O₂ plasma treatment can be beneficial.

ALD Process Parameters

Parameter	Recommended Starting Value	Notes
Substrate Temperature	200 - 350 °C	The ALD window needs to be determined empirically. Lower temperatures may lead to incomplete reactions, while higher temperatures risk precursor decomposition.
In(hfac) ₃ Source Temp.	150 - 170 °C	Adjust to achieve a stable vapor pressure.
In(hfac) ₃ Pulse Time	0.5 - 2.0 s	Should be long enough to saturate the substrate surface.
Purge Time 1	5 - 15 s	Sufficient to remove all non-adsorbed precursor and byproducts.
Ozone Concentration	150 - 250 g/m ³	Higher concentrations can enhance reactivity.
Ozone Pulse Time	0.5 - 2.0 s	Should be sufficient for complete reaction with the adsorbed precursor.
Purge Time 2	5 - 15 s	To remove unreacted ozone and byproducts.
Carrier Gas Flow	50 - 200 sccm	Typically N ₂ or Ar.
Reactor Pressure	0.1 - 1.0 Torr	Dependent on the specific ALD reactor design.

Procedure for Determining the ALD Window

- Growth Rate vs. Precursor Pulse: Fix all other parameters and vary the $\text{In}(\text{hfac})_3$ pulse time. The growth per cycle (GPC) should increase and then saturate. The optimal pulse time is in the saturation region.
- Growth Rate vs. Ozone Pulse: Similarly, vary the ozone pulse time while keeping other parameters constant to find the saturation point.
- Growth Rate vs. Temperature: With optimized pulse and purge times, perform depositions at various substrate temperatures (e.g., in 25°C increments from 200°C to 400°C). The ALD window is the temperature range where the GPC is constant.

Characterization of In_2O_3 Films

The properties of the deposited In_2O_3 films should be thoroughly characterized to assess the quality of the ALD process.

Property	Characterization Technique	Expected Results
Thickness & Growth Rate	Ellipsometry, X-ray Reflectivity (XRR)	Uniform thickness, constant GPC within the ALD window.
Crystallinity	X-ray Diffraction (XRD)	As-deposited films may be amorphous or polycrystalline depending on the deposition temperature. Post-deposition annealing can improve crystallinity.
Surface Morphology	Atomic Force Microscopy (AFM), Scanning Electron Microscopy (SEM)	Smooth, pinhole-free surfaces are desirable.
Composition & Purity	X-ray Photoelectron Spectroscopy (XPS)	Should confirm the presence of In and O in the correct stoichiometry. Check for carbon and fluorine residues.
Optical Properties	UV-Vis Spectroscopy	High transparency (>85%) in the visible range. The optical bandgap can be determined from a Tauc plot.
Electrical Properties	Four-Point Probe, Hall Effect Measurements	Determine resistivity, carrier concentration, and mobility. These are critical for TCO applications.

Potential Applications

High-quality In_2O_3 films grown by ALD have numerous applications in advanced technologies:

- Transparent Electrodes: In solar cells, LEDs, and flat-panel displays.[\[4\]](#)[\[6\]](#)
- Thin-Film Transistors (TFTs): As the active channel layer.

- Gas Sensors: The high surface-to-volume ratio of thin films makes them sensitive to gas analytes.
- Antireflective Coatings: Leveraging their refractive index and transparency.[4]

Troubleshooting and Expert Insights

The ALD of In_2O_3 with $\text{In}(\text{hfac})_3$ can be challenging. Here are some common issues and potential solutions:

- Low Growth Rate: This could be due to insufficient precursor or oxidant exposure, or a low reaction temperature. Increase pulse times or the deposition temperature.
- Non-saturating Growth: This indicates a CVD-like growth component, likely due to precursor decomposition at excessively high temperatures. Reduce the deposition temperature.
- Film Contamination (Carbon/Fluorine): Incomplete reactions can leave ligand fragments in the film. Increase the ozone pulse time, concentration, or deposition temperature to promote complete combustion of the ligands.
- Poor Film Uniformity: This can result from inadequate precursor delivery or non-uniform temperature across the substrate. Check the precursor delivery lines and the temperature profile of the reactor.

Conclusion

The atomic layer deposition of indium oxide using $\text{In}(\text{hfac})_3$ is a process that requires careful optimization and an understanding of the underlying precursor chemistry. While challenging, the potential to deposit high-quality, conformal In_2O_3 films makes it a worthwhile endeavor for researchers in materials science and semiconductor device fabrication. By systematically determining the ALD window and thoroughly characterizing the resulting films, it is possible to develop a robust and reproducible process for a variety of advanced applications.

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